

# Dicyclohexyl adipate melting point 35°C

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## Compound Focus: Dicyclohexyl adipate

CAS No.: 849-99-0

Cat. No.: S517275

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## Physical and Chemical Properties

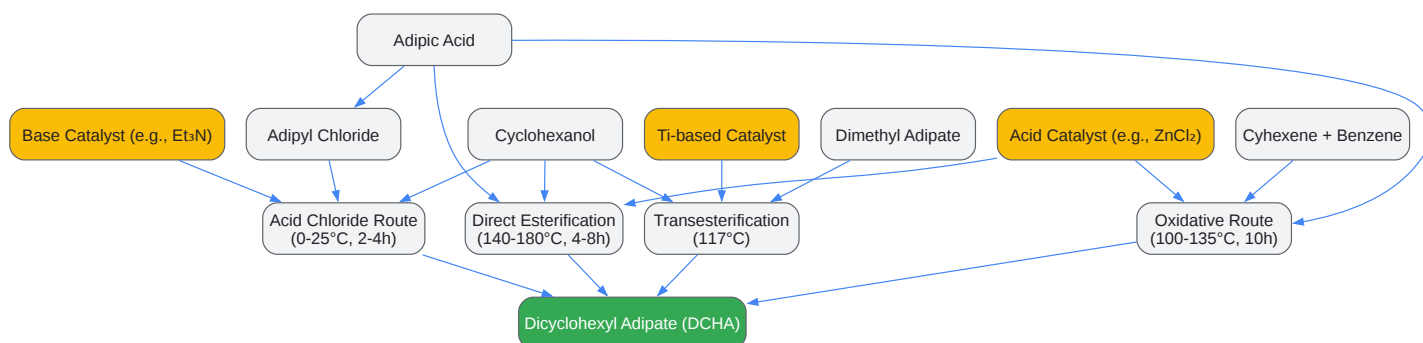
The table below consolidates the key identified properties of **dicyclohexyl adipate** [1] [2] [3].

Property	Value
CAS Registry Number	849-99-0 [1] [2] [3]
Molecular Formula	C <sub>18</sub> H <sub>30</sub> O <sub>4</sub> [1] [2] [3]
Molecular Weight	310.43 g/mol [1] [2] [3]
Melting Point	35 °C [1]
Boiling Point	410.58 °C (rough estimate) [1]
Density	1.0490 (rough estimate) [1]
Refractive Index	1.5400 (estimate) [1]
Dielectric Constant	4.8 (at 35 °C) [1]
LogP	4.74 [2]
IUPAC Name	Dicyclohexyl hexanedioate [4] [3]

Property	Value
Canonical SMILES	C1CCC(CC1)OC(=O)CCCCC(=O)OC2CCCCC2 [4]
InChI Key	UTGUHFOMNVLJSL-UHFFFAOYSA-N [2] [4] [5]

## Synthesis and Production Pathways

**Dicyclohexyl adipate** can be synthesized through several industrial methods. The following diagram outlines the primary routes and their relationships:



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### Synthesis pathways for **Dicyclohexyl Adipate**

The typical industrial-scale production involves continuous processes in stirred tank reactors (150-170°C, 2-5 bar) with high conversion rates (95-98%) and selectivity (92-96%) [4]. Critical purification steps include:

- **Vacuum Steam Distillation:** Operated at 120-150°C under reduced pressure (10-50 mmHg) to remove volatile impurities [4].

- **Base Wash:** Uses a 5% sodium hydroxide solution at 40-60°C to neutralize residual acid catalysts and remove acidic impurities [4].

## Analytical Methods

A reverse-phase (RP) HPLC method exists for analyzing **dicyclohexyl adipate** [2].

- **Column:** Newcrom R1 (a reverse-phase column with low silanol activity).
- **Mobile Phase:** Acetonitrile (MeCN), water, and phosphoric acid.
- **MS Compatibility:** Phosphoric acid can be replaced with formic acid for mass spectrometry applications [2].
- **Scalability:** The method can be scaled for preparative separation to isolate impurities [2].

## Safety and Handling

Available safety information is limited, but the compound is noted as **mildly toxic by ingestion and intraperitoneal routes** and may cause skin and eye irritation [1] [4]. It has shown experimental teratogenic and reproductive effects [1]. When heated to decomposition, it emits acrid smoke and fumes [1].

## Research Context and Applications

**Dicyclohexyl adipate** is primarily investigated as a **plasticizer** for polymers like PVC, valued for its excellent thermal stability and low volatility [4]. Research explores its use in material science (e.g., lubricants) and environmental science (degradation pathways, bioaccumulation) [4]. The National Cancer Institute (NCI) has listed this compound for testing and evaluation, with the NSC number 4199 [4].

## Information Limitations and Further Research

The search results lack detailed experimental protocols for biological or drug development contexts. To proceed with your research, I suggest:

- **Consulting Specialized Databases:** Search the National Cancer Institute (NCI) database directly using the NSC number 4199.

- **Reviewing Toxicological Literature:** Look for older studies on its teratogenic effects for potential methodological details.
- **Exploring Analogous Compounds:** Research protocols for structurally similar adipate esters may be adaptable.

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## References

1. DICYCLOHEXYL ADIPATE | 849-99-0 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
2. Dicyclohexyl adipate [[sielc.com](http://sielc.com)]
3. Dicyclohexyl adipate | C18H30O4 [[chemspider.com](http://chemspider.com)]
4. Buy Dicyclohexyl adipate | 849-99-0 | >98% [[smolecule.com](http://smolecule.com)]
5. Hexanedioic acid, dicyclohexyl ester - the NIST WebBook [[webbook.nist.gov](http://webbook.nist.gov)]

To cite this document: Smolecule. [Dicyclohexyl adipate melting point 35°C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b517275#dicyclohexyl-adipate-melting-point-35-c>]

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